How to dissolve N-(2-hydroxy-4-methylphenyl)acetamide for experiments

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Compound of Interest

Compound Name:	*N-(2-hydroxy-4-methylphenyl)acetamide*
CAS No.:	*13429-10-2*
Cat. No.:	*B078495*

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Application Note: Solubilization and Stability Protocols for **N-(2-hydroxy-4-methylphenyl)acetamide**

Introduction & Chemical Context

N-(2-hydroxy-4-methylphenyl)acetamide (CAS 13429-10-2), also known as 2-acetamido-5-methylphenol, presents specific solubilization challenges distinct from its para-isomer (Paracetamol/Acetaminophen). While often used as a synthetic intermediate or impurity standard in pharmaceutical profiling, its physicochemical behavior is dominated by the ortho positioning of the hydroxyl and acetamide groups.

The Solubility Challenge: Unlike para-substituted acetanilides, the ortho arrangement in this molecule facilitates intramolecular hydrogen bonding between the phenolic hydroxyl and the amide carbonyl. This "locks" the polar groups, significantly reducing the molecule's ability to hydrogen bond with water molecules, thereby increasing its lipophilicity and reducing aqueous solubility.

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This guide provides a standardized protocol to dissolve this compound for biological assays (e.g., cell culture, enzymatic inhibition) and analytical chemistry (HPLC/LC-MS), ensuring homogeneity and preventing "crash-out" precipitation.[1]

Physicochemical Profile

Understanding the fundamental properties is the first step to successful formulation.[1]

Property	Data	Relevance to Solubilization
CAS Number	13429-10-2	Unique Identifier for sourcing/verification.
Molecular Weight	165.19 g/mol	Required for Molarity (M) calculations.[1][2]
Physical State	Solid (Crystalline Needles)	Requires mechanical disruption (vortex/sonication).[1][2]
Predicted LogP	~1.7 - 2.1	Moderately lipophilic; requires organic co-solvents.[1][2]
pKa (Phenol)	~9.5 - 10.0	Weakly acidic; solubility increases at pH > 10 (not physiological).[1][2]
Key Feature	Intramolecular H-Bond	Reduces water solubility compared to para-isomers.[1][2]

Solvent Selection Strategy

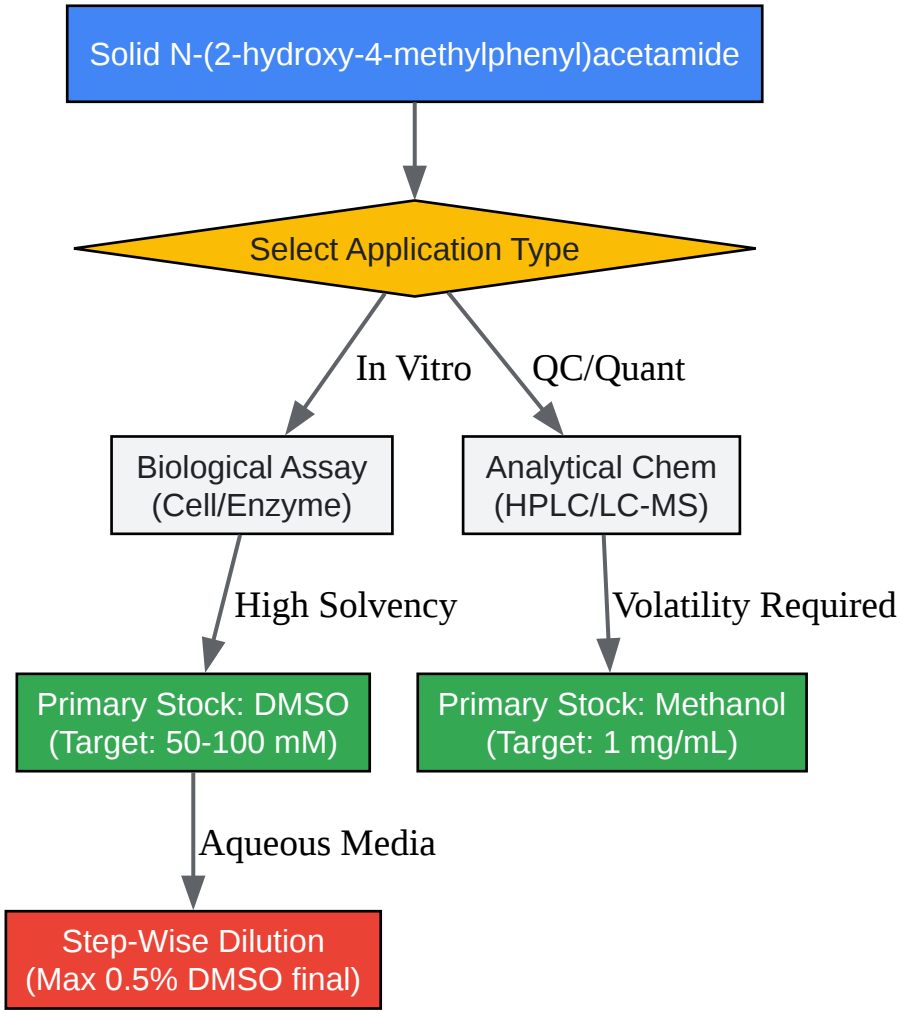
The choice of solvent must balance solubility power with experimental compatibility.[1]

- Dimethyl Sulfoxide (DMSO):Recommended. The high dielectric constant and ability to disrupt intramolecular H-bonds make DMSO the ideal solvent for high-concentration stocks (up to 100 mM).[1]

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- Ethanol (EtOH):Secondary Choice. Good solubility, but high volatility leads to concentration shifts over time.[1] Suitable for rapid evaporation protocols.[1]
- Aqueous Buffers (PBS/Water):Poor. Direct addition of solid to water will result in suspension, not solution.[1] Only use for final dilution steps.

Decision Matrix: Solvent Selection



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Caption: Solvent selection workflow based on downstream application requirements.

Protocol 1: Preparation of High-Concentration Stock (50 mM)

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Objective: Create a stable, homogeneous master stock solution.

Materials:

- **N-(2-hydroxy-4-methylphenyl)acetamide** (Solid).[1][3][4]
- Anhydrous DMSO (≥99.9%, Cell Culture Grade).[1]
- Amber glass vials (Borosilicate) with PTFE-lined caps.[1]

Procedure:

- Calculation: To prepare 1 mL of 50 mM stock:
  - Mass required =

    .[1]
- Weighing: Weigh ~8.3 mg of the solid into a tared amber vial. Record exact mass for precise concentration adjustment.
- Solvent Addition: Add the calculated volume of DMSO to reach exactly 50 mM.
  - Formula:

    .[1]
- Dissolution: Vortex vigorously for 30 seconds. If particles persist, sonicate in a water bath at 37°C for 5 minutes.
- Inspection: Hold vial against a light source. The solution must be crystal-clear.
- Storage: Aliquot into small volumes (e.g., 50 µL) to avoid freeze-thaw cycles. Store at -20°C.

Protocol 2: Aqueous Dilution (Preventing Precipitation)

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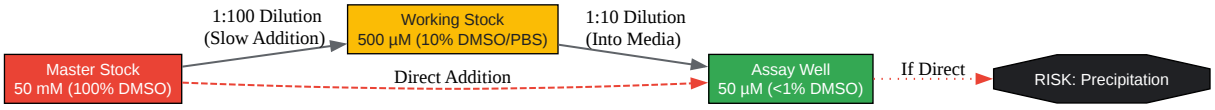
The Trap: Direct injection of high-concentration DMSO stock into cell culture media often causes the compound to precipitate immediately due to the "solvent shock" and low aqueous solubility.[1]

The Solution: Use an Intermediate Dilution Step.[1]

Workflow:

- Goal: Final Assay Concentration: 50 µM (in 1% DMSO).
- Step A (Intermediate): Dilute the 50 mM Stock 1:10 into pure DMSO or Ethanol first, or create a 10x working solution in a surfactant-containing buffer if permissible.[1]
  - Better Approach: Prepare a 5 mM working stock in DMSO.
- Step B (Final): Dilute the 5 mM stock 1:100 into the pre-warmed culture medium (37°C) while vortexing the medium.
  - Final Conc: 50 µM.[1][5]
  - Final DMSO: 1% (Generally tolerated by most cell lines; check controls).

Visualizing the Serial Dilution Logic



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Caption: Step-down dilution strategy to maintain solubility in aqueous environments.

Stability & Storage (The "Trustworthiness" Pillar)

Phenolic compounds are prone to oxidation, turning solutions yellow/brown over time (quinone formation).[1]

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- Oxidation: The hydroxyl group at the ortho position is reactive.[1]
  - Mitigation: Purge stock solutions with Nitrogen or Argon gas before sealing.
- Light Sensitivity:
  - Mitigation: Always use amber vials or wrap clear tubes in aluminum foil.
- Temperature:
  - Solid: Stable at Room Temperature (RT) if desiccated.[1]
  - DMSO Stock: Stable at -20°C for 3 months.
  - Aqueous Dilution: Prepare fresh. Do not store.[1]

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